

# Measuring DL-Kynurenine Sulfate in Tissue Samples: Application Notes and Protocols

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## Compound of Interest

Compound Name: *DL-Kynurenine sulfate*

Cat. No.: *B1288601*

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## Introduction

DL-Kynurenine is a pivotal metabolite in the tryptophan degradation pathway, known as the kynurenine pathway. This pathway is a critical regulator of inflammation and immune responses, and its dysregulation has been implicated in a variety of disorders, including neurodegenerative diseases, cardiovascular conditions, and autoimmune diseases. The sulfated form, **DL-Kynurenine sulfate**, is a less studied metabolite, and its precise role and concentration in tissues are still areas of active investigation. This document provides detailed application notes and protocols for the extraction and quantification of kynurenine from tissue samples, which can be adapted for the analysis of its sulfated conjugate. While specific quantitative data for **DL-Kynurenine sulfate** in tissues is not readily available in the current scientific literature, the methodologies presented here for the parent compound provide a robust starting point for its investigation.

## Signaling Pathway

The Tryptophan-Kynurenine Pathway is the primary route for tryptophan catabolism in the body. The initial and rate-limiting step is the conversion of L-tryptophan to N-formylkynurenine, catalyzed by the enzymes indoleamine 2,3-dioxygenase (IDO) or tryptophan 2,3-dioxygenase (TDO). N-formylkynurenine is then rapidly converted to L-kynurenine. Kynurenine sits at a crucial branch point of the pathway and can be metabolized into several neuroactive compounds.

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